

Applications of DADPS Biotin Alkyne in quantitative proteomics.

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Compound of Interest

Compound Name: DADPS Biotin Alkyne

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Applications of **DADPS Biotin Alkyne** in Quantitative Proteomics: A Comprehensive Methodological Guide

The Streptavidin Bottleneck and the DADPS Solution

The biotin-streptavidin interaction is a foundational tool in chemical proteomics, offering an extraordinary binding affinity (

M) that enables the capture of highly dilute target proteins from complex cellular lysates[1]. However, this near-covalent strength creates a significant analytical bottleneck: recovering the captured proteins is notoriously difficult.

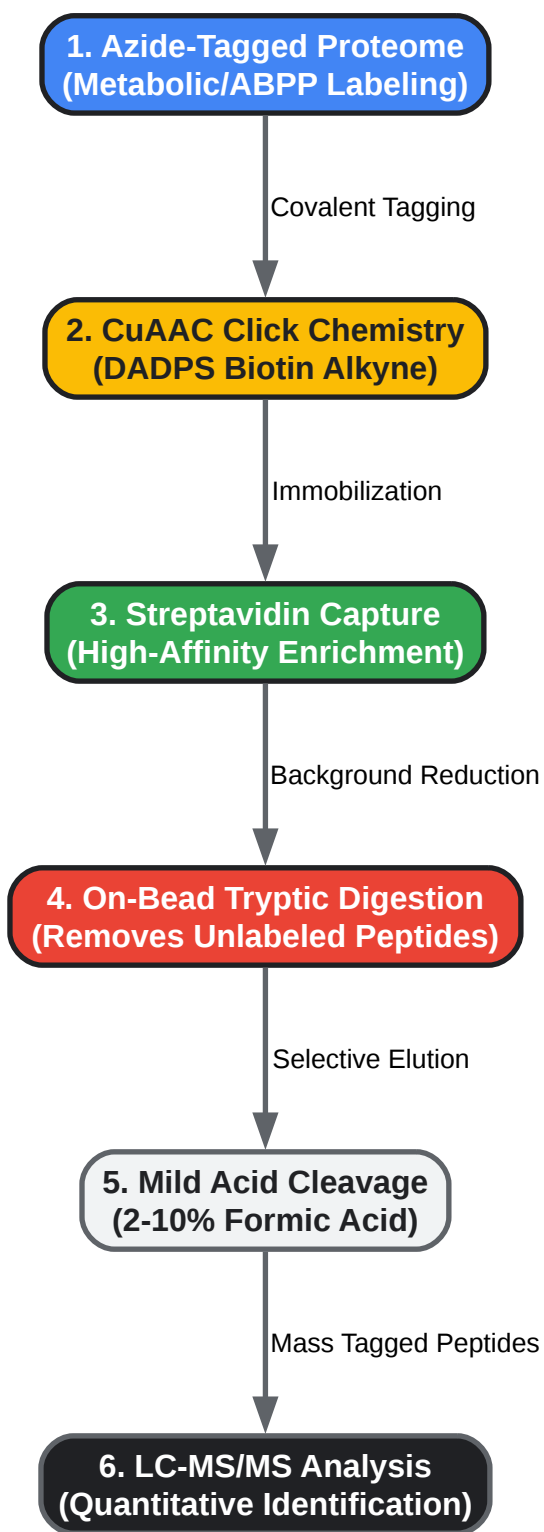
Conventional elution methods—such as boiling the resin in chaotropic salts, on-bead tryptic digestion of the entire protein complex, or using massive excesses of free biotin—invariably co-elute non-specifically bound background proteins, naturally biotinylated proteins, and streptavidin monomers[1][2]. In quantitative mass spectrometry (MS), this high background suppresses the signal-to-noise ratio, masking low-abundance targets.

DADPS (dialkoxydiphenylsilane) Biotin Alkyne was engineered to bypass this limitation. By incorporating an acid-labile silane bridge between the alkyne reactive group and the biotin affinity tag, DADPS allows researchers to capture targets with the full strength of streptavidin, wash away contaminants with extreme stringency, and then selectively release only the probe-modified targets using mild aqueous acid[2].

Mechanistic Advantages in Chemoproteomics

The DADPS linker is highly stable under standard biological conditions, tryptic digestion, and the reductive environments required for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)[3]. However, it undergoes rapid and quantitative hydrolysis when exposed to mild acidic conditions (e.g., 2–10% formic acid for 30 minutes)[2][4].

This selective cleavage leaves a predictable, small residual mass tag (typically +84 Da or +143 Da, depending on the specific spacer derivative) on the labeled peptide[1][2][4]. This predictable mass shift is easily programmed into MS/MS database search algorithms (e.g., MaxQuant, MSFragger), enabling precise site-localization of the original modification[5].



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Chemoproteomic workflow utilizing **DADPS Biotin Alkyne** for targeted peptide enrichment.

Benchmarking DADPS Against Alternative Linkers

In quantitative applications such as IsoTaG (Isotope-targeted glycoproteomics) and Activity-Based Protein Profiling (ABPP), the choice of cleavable linker directly dictates the depth of the proteomic dataset.

In a head-to-head evaluation mapping the cellular cysteinome using an EGFR kinase inhibitor, the DADPS linker yielded over 10,000 unique cysteine residues—a nearly 3-fold increase in identifications compared to azobenzene (AZO) linkers[5]. Similarly, in site-specific O-GlcNAc proteomics, DADPS and photocleavable (PC) linkers vastly outperformed Dde and Diazo linkers, enabling the identification of over 2,900 unambiguous O-GlcNAc sites in complex brain lysates[6].

Table 1: Quantitative Comparison of Cleavable Biotin Linkers

Cleavable Linker	Cleavage Reagent	Residual Mass Tag	Key Advantages	Known Limitations / Artifacts
DADPS	2–10% Formic Acid	+84 Da / +143 Da	Superior peptide recovery; highly efficient cleavage under mild conditions[2][5].	Potential +28 Da formylation artifact if dried at high temperatures[3].
Azobenzene (AZO)	Sodium Dithionite	Variable	Compatible with highly reductive biological environments.	Lower overall identification yields; unreported artifactual mass modifications[5].
Dde	2% Hydrazine	Variable	Extremely mild hydrazinolysis; orthogonal to acid/base workflows[3].	Yields fewer positive identifications compared to DADPS in glycoproteomics[6].
Disulfide	DTT / TCEP	Variable	Easily reversible under standard proteomics reducing conditions.	Prone to endogenous disulfide scrambling, leading to high background[2].

Optimized Protocol: DADPS-Mediated Target Enrichment

This self-validating protocol is optimized for the enrichment of azide-labeled proteins (e.g., via metabolic labeling or ABPP) from 1 mg of total cell lysate.

Phase 1: CuAAC Click Labeling

Causality: Covalently attaches the DADPS-Biotin affinity tag to the azide-modified target proteins, enabling downstream isolation.

- Prepare 1 mL of cell lysate at a concentration of 1 mg/mL in a compatible lysis buffer (e.g., 50 mM HEPES, 150 mM NaCl, 1% NP-40, pH 7.4).
- Add **DADPS Biotin Alkyne** to a final concentration of 40 μ M^{[4][7]}.
- Initiate the click reaction by adding the following reagents in strict order (to prevent premature copper reduction):
 - 100 μ M THPTA ligand
 - 1 mM Copper (II) Sulfate ()
 - 1 mM Sodium Ascorbate (freshly prepared)
- Vortex gently and incubate at room temperature for 1.5 hours in the dark.

Phase 2: Protein Precipitation & Cleanup

Causality: Removes unreacted DADPS probe and copper salts. If excess probe is not removed, it will outcompete the labeled proteins for streptavidin binding sites, resulting in a failed enrichment.

- Add 4 volumes of ice-cold methanol, 1 volume of chloroform, and 3 volumes of LC-MS grade water to the reaction mixture.
- Centrifuge at 10,000 $\times$ g for 10 minutes at 4°C to form a protein disc at the aqueous/organic interface.
- Discard the supernatant, wash the protein pellet twice with ice-cold methanol, and allow it to air-dry for 5 minutes^[8].

Phase 3: Streptavidin Capture & On-Bead Digestion

Causality: On-bead digestion cleaves the bulk of the immobilized proteins, releasing non-crosslinked peptides into the supernatant. This ensures that only the specific peptide harboring the DADPS-linked modification remains covalently attached to the bead, drastically reducing background noise[4][5].

- Resuspend the dried protein pellet in 1 mL of denaturing buffer (1% SDS, 50 mM Tris, 150 mM NaCl) using bath sonication[8].
- Add 50 µL of settled High-Capacity Streptavidin Agarose resin (pre-washed in PBS). Incubate on a rotator for 2 hours at room temperature[8].
- Stringent Washing: Wash the beads sequentially to remove non-specific interactors:
 - 2 × 1 mL of 1% SDS in PBS
 - 2 × 1 mL of 8 M Urea in 100 mM Tris (pH 8.0)
 - 3 × 1 mL of PBS[8]
- On-Bead Digestion: Resuspend the beads in 300 µL of digestion buffer (100 mM Tris, 2 mM [ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">](#), 0.5 M Urea). Add 3 µg of MS-grade Trypsin and incubate at 37°C for 6–12 hours with rotation[4].
- Pellet the beads (2,000 × g, 3 mins) and discard the supernatant (which contains the unlabeled background peptides)[4][7]. Wash the beads 3 times with PBS and 3 times with LC-MS grade water.

Phase 4: Mild Acid Cleavage & Elution

Causality: The dialkoxydiphenylsilane bond is highly acid-labile. Formic acid selectively breaks this bond, eluting the target peptide while leaving the biotin moiety and endogenous biotinylated proteins permanently trapped on the resin[1][2].

- Resuspend the washed beads in 100 µL of 5% Formic Acid in LC-MS grade water[4][8].

- Incubate for 30 minutes at room temperature with gentle agitation[8].
- Centrifuge at $2,000 \times g$ for 2 minutes and collect the eluent. Repeat the cleavage step once more and combine the eluents[8].
- Artifact Mitigation (Critical): Concentrate the cleavage fraction to dryness using a SpeedVac set to low temperature ($<30^{\circ}\text{C}$). Note: Vacuum concentration of peptides in the presence of formic acid at high temperatures can induce a +28.0 Da formylation artifact on serine/threonine residues or the N-terminus. Lowering the temperature prevents this side reaction[3].
- Desalt the dried peptides using C18 StageTips prior to LC-MS/MS analysis[8].

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